

# Essential Safety and Operational Guide for 3-Nitrobenzyl Alcohol

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Compound of Interest		
Compound Name:	3-Nitrobenzyl alcohol	
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This guide provides immediate, essential safety and logistical information for handling **3- Nitrobenzyl alcohol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

#### Chemical Identifier:

- Name: 3-Nitrobenzyl alcohol
- Synonyms: 3-nitrobenzenemethanol; Benzenemethanol, 3-nitro-(9CI); m-nitrobenzylalcohol[1][2]
- CAS No.: 619-25-0[1][2]
- Molecular Formula: C7H7NO3[1]

Hazard Summary: **3-Nitrobenzyl alcohol** is a toxic solid that is harmful if swallowed, in contact with skin, or inhaled.[1][2] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3]

### **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn at all times when handling **3-Nitrobenzyl alcohol** to minimize exposure.



Protection Type	Required Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[3][4]	Conforming to EN 166 (EU) or NIOSH (US).[3]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and fire/flame resistant and impervious clothing.[3]	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.[3]
Respiratory Protection	A full-face respirator with a particulates filter is required if exposure limits are exceeded or if irritation is experienced.[2]	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

## **Handling and Storage Procedures**

#### Handling:

- Work in a well-ventilated area.[3][5]
- Avoid contact with skin and eyes.[3][5]
- Do not breathe dust.[1][2]
- Avoid formation of dust and aerosols.[3]
- Use non-sparking tools to prevent fire from electrostatic discharge.[3]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[6][7]

#### Storage:

• Store in a tightly closed container.[3][5]



- Keep in a dry, cool, and well-ventilated place.[1][3]
- Store away from incompatible materials such as oxidizing agents and foodstuff containers.[3] [5][6]

### **Emergency Procedures**

Immediate action is crucial in case of exposure or spillage.

Emergency Situation	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Take off contaminated clothing immediately.  Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[3]
Eye Contact	Rinse with pure water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2][3]
Ingestion	Rinse mouth with water. Do not induce vomiting.  Never give anything by mouth to an unconscious person. Call a doctor or Poison  Control Center immediately.[3]
Spillage	Evacuate personnel to a safe area. Avoid dust formation. Use personal protective equipment.  Collect the spilled material with spark-proof tools and place it in a suitable, closed container for disposal.[3]

### **Disposal Plan**

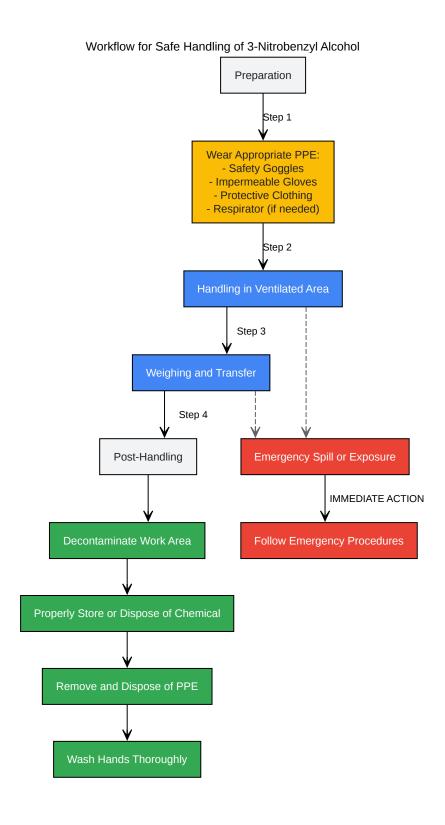
All waste materials must be disposed of in accordance with local, state, and federal regulations.



Waste Type	Disposal Procedure
Unused Product	Dispose of contents/container to an approved waste disposal plant.[2][7]
Contaminated PPE	Dispose of as hazardous waste in accordance with local regulations.
Spill Residue	Collect in a suitable, closed container and dispose of as hazardous waste.[3]

## **Workflow for Safe Handling of 3-Nitrobenzyl Alcohol**





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Caption: Safe handling workflow for 3-Nitrobenzyl alcohol.



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